

In-Depth Technical Guide: Hazards Associated with 3-(Bromomethyl)-4-fluorobenzonitrile

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Compound of Interest

Compound Name: 3-(Bromomethyl)-4-fluorobenzonitrile

Cat. No.: B1285622

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a complete safety guide. Always refer to the most current Safety Data Sheet (SDS) from the supplier and follow all applicable local, state, and federal regulations for handling hazardous materials.

Executive Summary

3-(Bromomethyl)-4-fluorobenzonitrile is a fluorinated aryl nitrile compound utilized in proteomics research and as a building block in organic synthesis.^{[1][2]} While specific toxicological studies on this compound are not readily available in the public domain, GHS classifications indicate it is a hazardous substance. This guide provides a comprehensive overview of the known and predicted hazards associated with **3-(Bromomethyl)-4-fluorobenzonitrile**, outlines general experimental protocols for hazard assessment, and details best practices for safe handling and emergency procedures.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(Bromomethyl)-4-fluorobenzonitrile** is presented in Table 1. These values are primarily predicted and should be used as a guide.

Table 1: Chemical and Physical Properties of **3-(Bromomethyl)-4-fluorobenzonitrile**

Property	Value	Source
CAS Number	856935-35-8	[2] [3]
Molecular Formula	C ₈ H ₅ BrFN	[2] [3]
Molecular Weight	214.03 g/mol	[2] [3]
Appearance	Off-white powder	[4]
Density (Predicted)	1.59 ± 0.1 g/cm ³	[4]
Boiling Point (Predicted)	274.389 °C at 760 mmHg	[3]
Flash Point (Predicted)	119.747 °C	[3]
Refractive Index (Predicted)	1.564	[3]

Hazard Identification and Classification

3-(Bromomethyl)-4-fluorobenzonitrile is classified as a hazardous chemical. The GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification for **3-(Bromomethyl)-4-fluorobenzonitrile**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Note: There is some variability in the classification between suppliers. The more severe classification (e.g., Skin Corrosion Category 1B) should be considered for risk assessment purposes.

Signal Word: Danger or Warning[3]

Hazard Pictograms:

corrosive health hazard exclamation mark

Experimental Protocols for Hazard Assessment

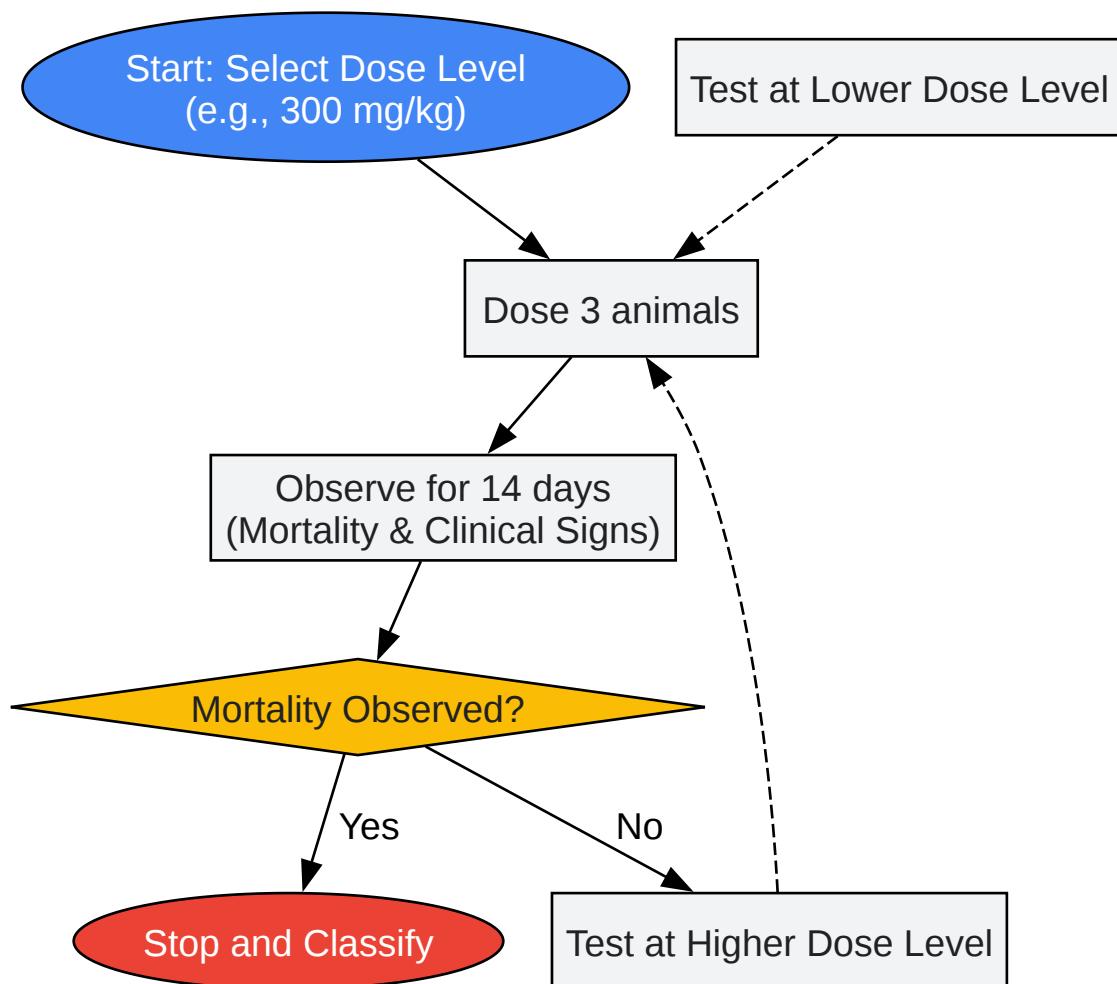
While specific experimental data for **3-(Bromomethyl)-4-fluorobenzonitrile** is not publicly available, the following are summaries of standard OECD guidelines that would be used to determine its toxicological profile.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to classify a substance into a toxicity category based on a stepwise procedure with a minimal number of animals.[5][6][7]

Methodology:

- **Animal Selection:** Healthy, young adult rodents (typically rats) are used.
- **Fasting:** Animals are fasted overnight before dosing.
- **Dose Administration:** A single oral dose of the substance is administered. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight. If no prior information is available, a starting dose of 300 mg/kg is often recommended.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Stepwise Procedure:** The outcome of the test on a small group of animals (typically 3) determines the next step:
 - If mortality is observed, the test is repeated at a lower dose level.
 - If no mortality is observed, the test is repeated at a higher dose level.
- **Classification:** The substance is classified based on the dose levels at which mortality is observed.



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Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

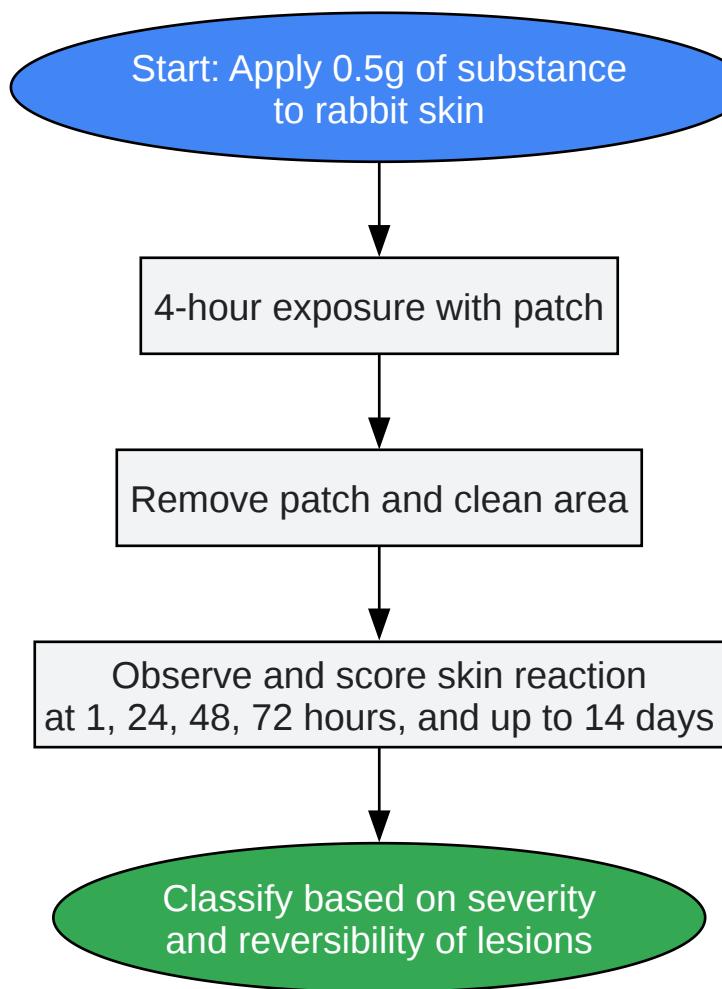
Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause localized skin irritation or corrosion.[8] [9][10]

Methodology:

- Animal Selection: Albino rabbits are the preferred species.
- Preparation: A small area of the animal's back is clipped free of fur.

- Dose Application: A 0.5 g dose of the solid substance (moistened with a small amount of water) is applied to a small area of the skin (approx. 6 cm²) and covered with a gauze patch.
- Exposure: The exposure period is typically 4 hours.
- Observation: After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days to assess reversibility.
- Scoring: The severity of the skin reactions is graded, and the substance is classified based on the scores.



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Caption: Workflow for OECD 404 Dermal Irritation Test.

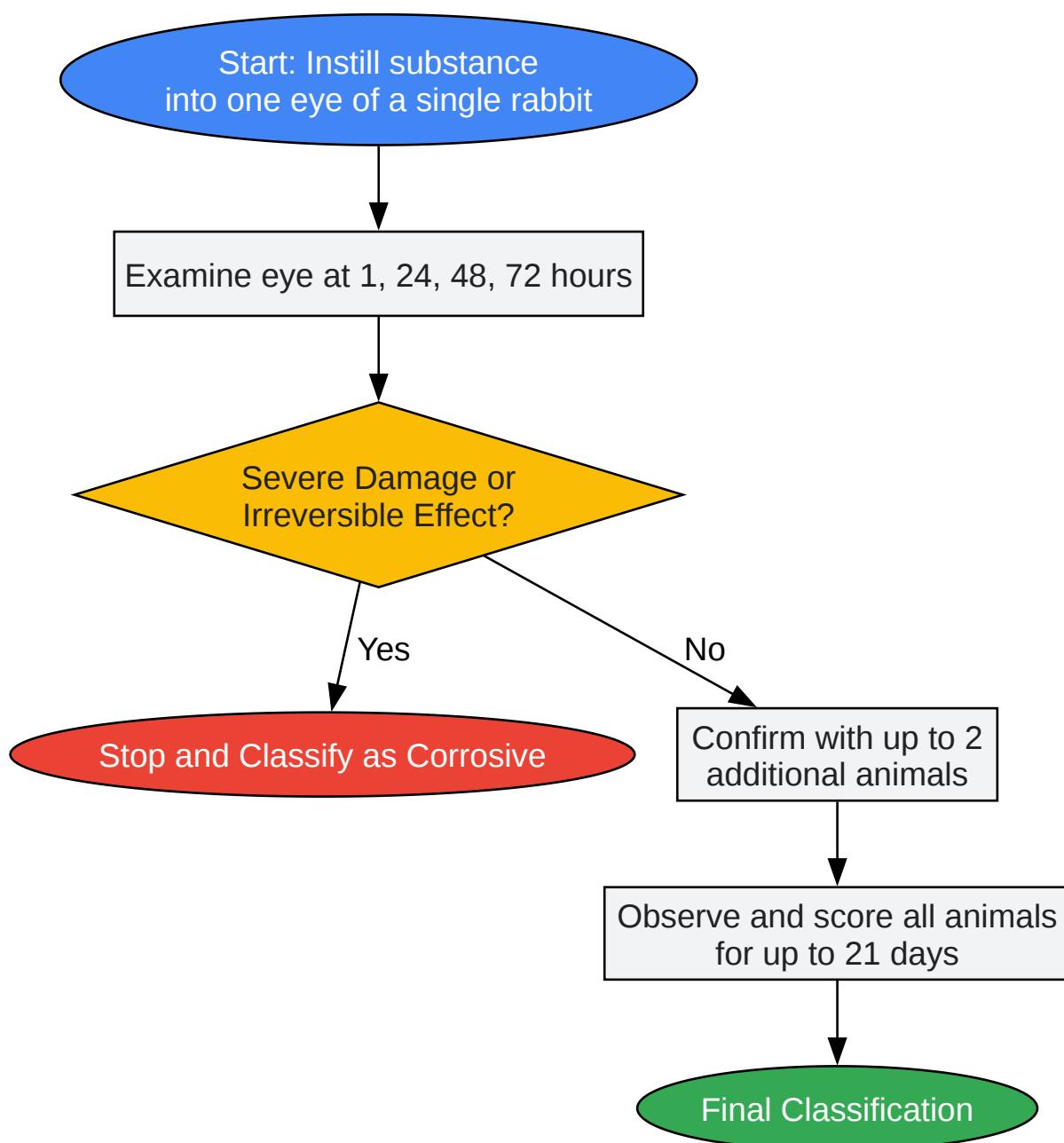
Acute Eye Irritation/Corrosion - OECD Test Guideline

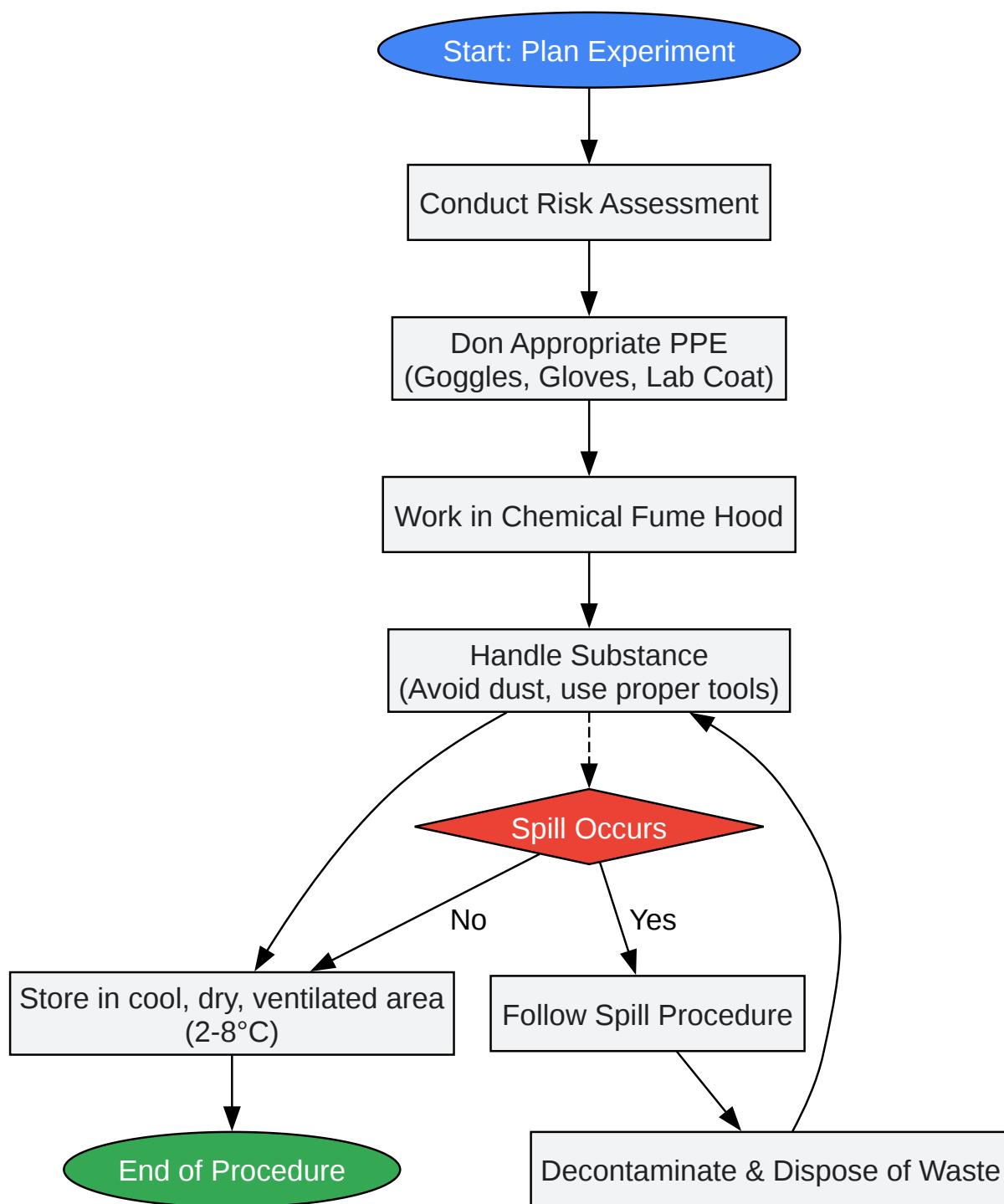
405

This guideline is used to assess the potential of a substance to cause eye irritation or serious eye damage.[\[1\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Animal Selection: Healthy, adult albino rabbits are used.
- Dose Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Observations can continue for up to 21 days to assess the reversibility of any effects.
- Scoring: Lesions of the cornea, iris, and conjunctiva are scored. The substance is classified based on the severity and persistence of the eye lesions.
- Sequential Testing: The test is typically initiated with a single animal. If severe damage is observed, no further testing is needed. If the results are less severe, the test is confirmed with additional animals.



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References

- 1. In vivo Eye Irritation / Serius Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 2. scbt.com [scbt.com]
- 3. echemi.com [echemi.com]
- 4. oecd.org [oecd.org]
- 5. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 6. researchgate.net [researchgate.net]
- 7. m.youtube.com [m.youtube.com]
- 8. oecd.org [oecd.org]
- 9. catalog.labcorp.com [catalog.labcorp.com]
- 10. nucro-technics.com [nucro-technics.com]
- 11. nucro-technics.com [nucro-technics.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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